

# safety and handling precautions for 3-Vinylaniline.

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## Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

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## An In-depth Technical Guide to the Safe Handling of 3-Vinylaniline

This guide provides comprehensive safety and handling precautions for **3-Vinylaniline** (also known as 3-Aminostyrene), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the associated hazards and mitigation strategies.

## Chemical Identification and Properties

**3-Vinylaniline** is a colorless to light yellow liquid utilized in the synthesis of fine chemicals, functionalized polymers, pigments, and pharmaceuticals.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	15411-43-5	[2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[2][4]
Molecular Weight	119.16 g/mol	[2]
Appearance	Colorless viscous liquid	[5]
Boiling Point	212.46°C (rough estimate)	[5]
Density	1.051 g/mL at 25°C	[2]
Flash Point	98.9°C (closed cup)	[6]
Refractive Index	n <sub>20</sub> /D 1.611	[2]
Storage Temperature	2-8°C	[2]


## Hazard Identification and Classification

**3-Vinylaniline** is classified as a hazardous substance. The following table summarizes its hazard statements and classifications according to the Globally Harmonized System (GHS).

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	STOT SE 3	H335: May cause respiratory irritation

Signal Word: Warning[6]

Hazard Pictogram:[3]

alt text

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **3-Vinylaniline** to minimize exposure and ensure personal safety.

PPE Type	Specifications	Reference
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection.	<a href="#">[5]</a>
Skin Protection	Chemical-resistant gloves (inspected prior to use), and impervious clothing.	<a href="#">[5]</a>
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.	<a href="#">[5]</a>



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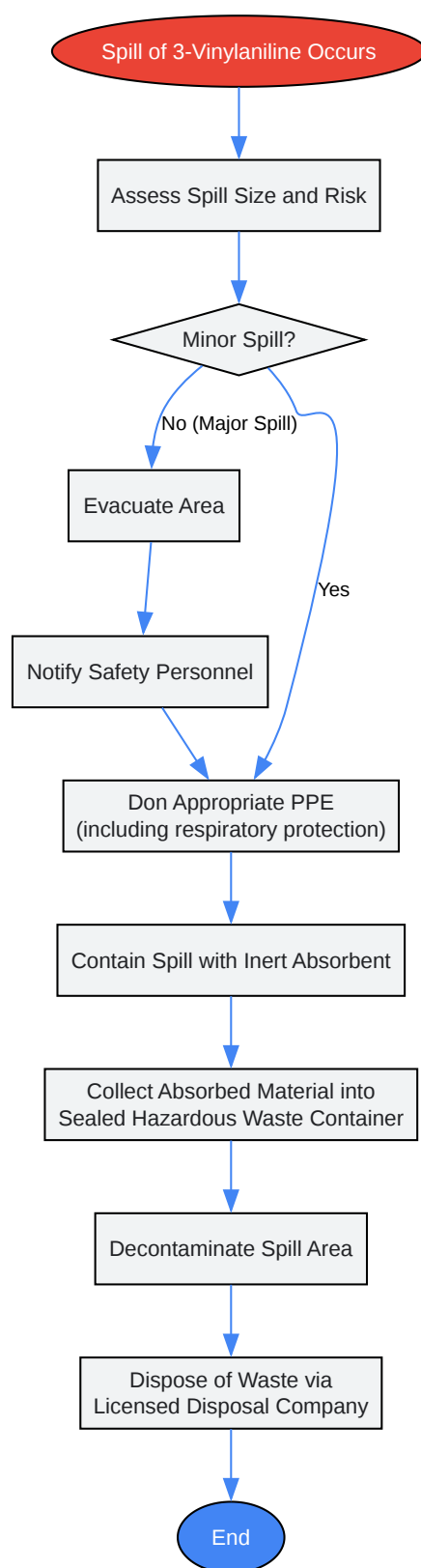
## First Aid Response Protocol

## Spill Response Protocol

In the event of a spill, follow these steps to ensure safe cleanup and containment.

- Immediate Actions:
  - Evacuate personnel from the immediate area. [5] \* Ensure adequate ventilation. [5] \* Wear appropriate personal protective equipment, including respiratory protection. [5] \* Prevent the spill from entering drains. [5]
- 2. Containment and Cleanup:
  - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
  - Soak up the material and collect it into a suitable, closed container for disposal. [5]
- 3. Post-Cleanup:
  - Dispose of the waste as hazardous waste. [5] \* Decontaminate the spill area.

The logical flow for responding to a chemical spill is outlined in the diagram below.



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### Chemical Spill Response Workflow

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [5]\* Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NOx). [5]\* Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [5]

## Disposal Considerations

Dispose of **3-Vinylaniline** and its contaminated packaging as hazardous waste. [5] Offer surplus and non-recyclable solutions to a licensed disposal company. [5] Do not let the product enter drains. [5]

## Toxicological Information

While comprehensive toxicological data is not available, **3-Vinylaniline** is known to cause skin and eye irritation and may cause respiratory irritation upon inhalation. [3][5] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC. [5]

## Signaling and Metabolic Pathways

Currently, there is no available information in the reviewed literature regarding the specific signaling or metabolic pathways of **3-Vinylaniline** in biological systems. Further research is required to elucidate its toxicological and metabolic fate.

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